

In-Depth Technical Guide: Solubility of DOWFAX™ 2A1 in Organic Solvents

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Compound of Interest

Compound Name: Dowfax 2A1

Cat. No.: B1170145

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This technical guide provides a comprehensive overview of the solubility of DOWFAX™ 2A1, an anionic surfactant, in various organic solvents. This information is critical for researchers, scientists, and professionals in drug development for formulation, purification, and manufacturing processes.

Introduction to DOWFAX™ 2A1

DOWFAX™ 2A1 is the sodium salt of the mono- and dialkylated disulfonated diphenyl oxide. Its chemical name is Benzenesulfonic acid, dodecyl-, sodium salt (1:1). With a CAS Number of 25167-32-2, it is a versatile surfactant known for its excellent solubility and stability in a wide range of conditions, including high electrolyte concentrations and across a broad pH spectrum. Its unique molecular structure, featuring a flexible ether linkage and two sulfonate groups, imparts strong anionic character and contributes to its solubility profile.

Solubility Data

The solubility of DOWFAX™ 2A1 in various organic solvents is a key parameter for its application. The following table summarizes available quantitative data.

Organic Solvent	Chemical Class	Solubility (g/100 g solvent) at 25°C	Observations
Methanol	Alcohol	> 25	Readily soluble
Ethanol	Alcohol	> 25	Readily soluble
Isopropanol	Alcohol	> 25	Readily soluble
Ethylene Glycol	Glycol	> 25	Readily soluble
Propylene Glycol	Glycol	> 25	Readily soluble
Acetone	Ketone	> 25	Readily soluble
Ethyl Acetate	Ester	< 1	Insoluble
Toluene	Aromatic Hydrocarbon	< 1	Insoluble
Xylene	Aromatic Hydrocarbon	< 1	Insoluble
Heptane	Aliphatic Hydrocarbon	< 1	Insoluble
Kerosene	Aliphatic Hydrocarbon	< 1	Insoluble
Carbon Tetrachloride	Halogenated Hydrocarbon	< 1	Insoluble

Data compiled from publicly available technical data sheets.

Experimental Protocols for Solubility Determination

The following provides a generalized methodology for determining the solubility of DOWFAX™ 2A1 in organic solvents, based on standard laboratory practices.

Objective: To determine the saturation solubility of DOWFAX™ 2A1 in a given organic solvent at a specified temperature.

Materials:

- DOWFAX™ 2A1 (analytical grade)
- Selected organic solvents (analytical grade)

- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker incubator
- Magnetic stirrer and stir bars
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer

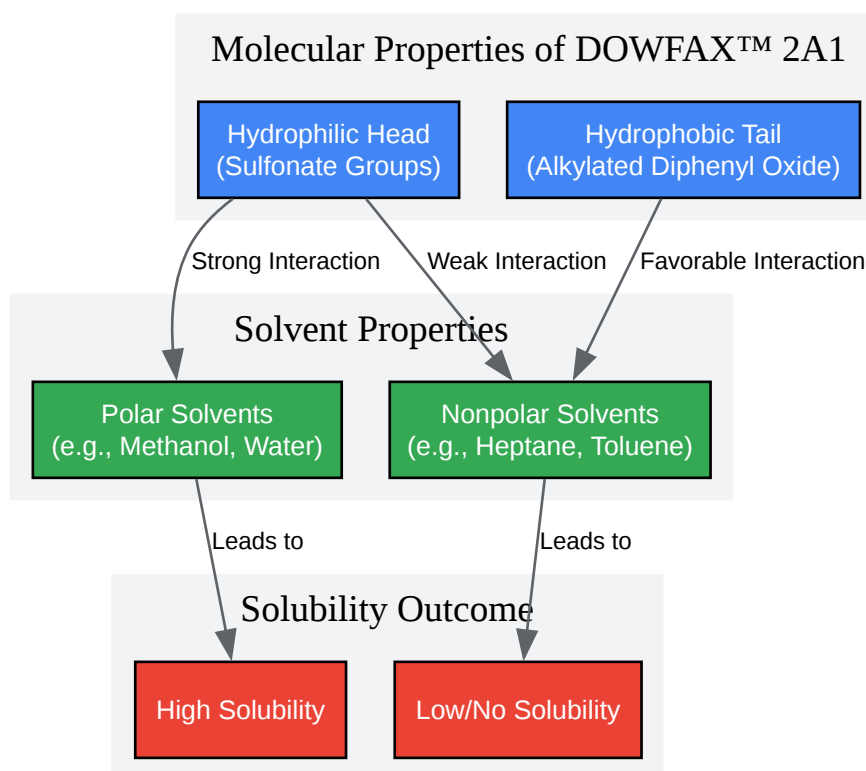
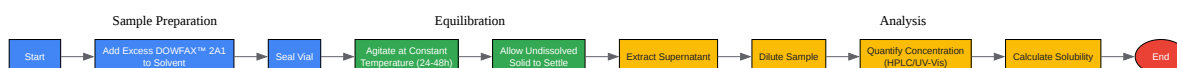
Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of DOWFAX™ 2A1 to a known volume of the organic solvent in a sealed vial. This ensures that the solution reaches saturation.
- **Equilibration:** Place the vials in a constant temperature bath or a shaker incubator set to the desired temperature (e.g., 25°C). The solutions should be agitated for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature to let the undissolved solid settle. For solvents where settling is slow, centrifugation at the same temperature can be used to separate the solid and liquid phases.
- **Sample Extraction:** Carefully extract an aliquot of the clear supernatant liquid. It is crucial to avoid disturbing the undissolved solid.
- **Dilution:** Dilute the extracted aliquot with a suitable solvent (in which DOWFAX™ 2A1 is freely soluble, e.g., methanol or water) to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a pre-calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of DOWFAX™ 2A1.
- **Calculation:** Calculate the original concentration in the saturated solution, accounting for the dilution factor. The solubility is typically expressed as grams of solute per 100 grams of

solvent.

Visualizing Experimental and Logical Workflows

The following diagrams illustrate the key processes involved in determining and understanding the solubility of DOWFAX™ 2A1.



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